

using potassium thiosulfate hydrate as a fixing agent in photography

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: Potassium thiosulfate hydrate

CAS No.: 13446-67-8

Cat. No.: B075969

[Get Quote](#)

Application Note: High-Purity Potassium Thiosulfate Systems for Archival Silver Halide Processing

Abstract

This technical guide outlines the formulation, application, and validation of Potassium Thiosulfate (KTS) as a primary fixing agent in silver halide photography. While Ammonium Thiosulfate is the industry standard for rapid fixing, it presents volatility and odor issues (ammonia release) and pH instability. Sodium Thiosulfate, while stable, is kinetically slow and suffers from poor washout characteristics. KTS offers a "Goldilocks" physicochemical profile: it provides rapid complexation rates comparable to ammonium salts, is odorless, and exhibits superior washout kinetics for archival stability. This protocol is designed for researchers and imaging scientists requiring high-throughput, odorless, and archivally secure processing lines.

Chemical Mechanism & Rationale

The fundamental role of a fixing agent is to convert insoluble silver halides (

) remaining in the emulsion after development into soluble argentothiosulfate complexes.[1]

The Complexation Pathway

Unlike simple dissolution, fixing is a multi-step complexation. Potassium thiosulfate (

) dissociates to provide thiosulfate ions (

). The reaction proceeds through intermediate, insoluble complexes before forming the final water-soluble species.

Key Reaction Stoichiometry:

(Note: Higher order complexes like

form at high thiosulfate concentrations, improving solubility.)

Cation Influence (The K+ Advantage)

The cation (

,

,

) significantly influences the reaction kinetics and emulsion swelling.

- Ammonium (

): Fastest diffusion; acts as a weak silver solvent itself. Drawback: Releases gas at pH > 6.0; incompatible with alkaline developers.

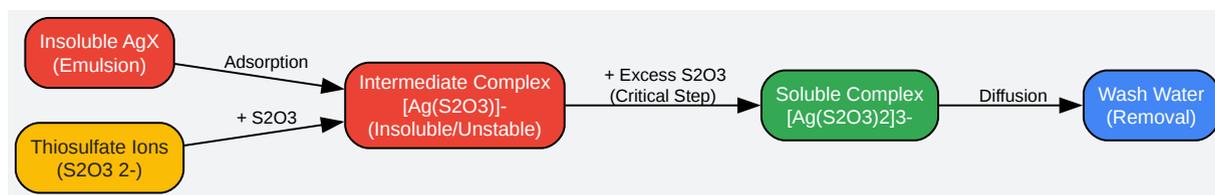
- Sodium (

): Slow diffusion; large hydration shell. Drawback: Retained in gelatin, requiring long wash times.

- Potassium (

): Rapid diffusion (smaller hydrated radius than Na); high solubility allows for concentrated liquid stocks (50% w/w). Advantage:^[2]^[3] Odorless and washes out of gelatin 20-30% faster than sodium salts.

Visualizing the Reaction Equilibrium:



[Click to download full resolution via product page](#)

Figure 1: The stepwise complexation of silver halides. Note that insufficient thiosulfate leads to insoluble intermediates (red), which degrade archival stability.

Comparative Data Analysis

The following table summarizes the physicochemical properties relevant to protocol design.

Feature	Sodium Thiosulfate	Ammonium Thiosulfate	Potassium Thiosulfate
Common Name	Hypo	Rapid Fixer	KTS
Fixing Rate (Relative)	1.0 (Baseline)	2.0 - 2.5x	1.8 - 2.2x
Odor	None	Ammonia (pungent)	None
Solubility (20°C)	~70 g/100mL	~100 g/100mL	~155 g/100mL
Washout Rate	Slow	Fast	Fast
pH Stability	Stable	Unstable > pH 6	Stable (pH 4-10)

Formulation Protocol: Neutral KTS Rapid Fixer

Objective: Create 1.0 Liter of odorless, rapid-acting fixer working solution. Sourcing Note: KTS is often available as a 50% w/w liquid solution (approx. 1.45 g/mL density).[4] If using solid KTS hydrate, adjustments must be made for molar mass.

Reagents Required:

- Potassium Thiosulfate (50% Solution): 250 mL (Source: Photo chemical suppliers or high-purity agricultural grade).
- Sodium Sulfite (Anhydrous): 15 g (Preservative; prevents sulfur precipitation).
- Sodium Metabisulfite: 5 g (Acidifier/Buffer).
- Distilled Water: To make 1.0 L.

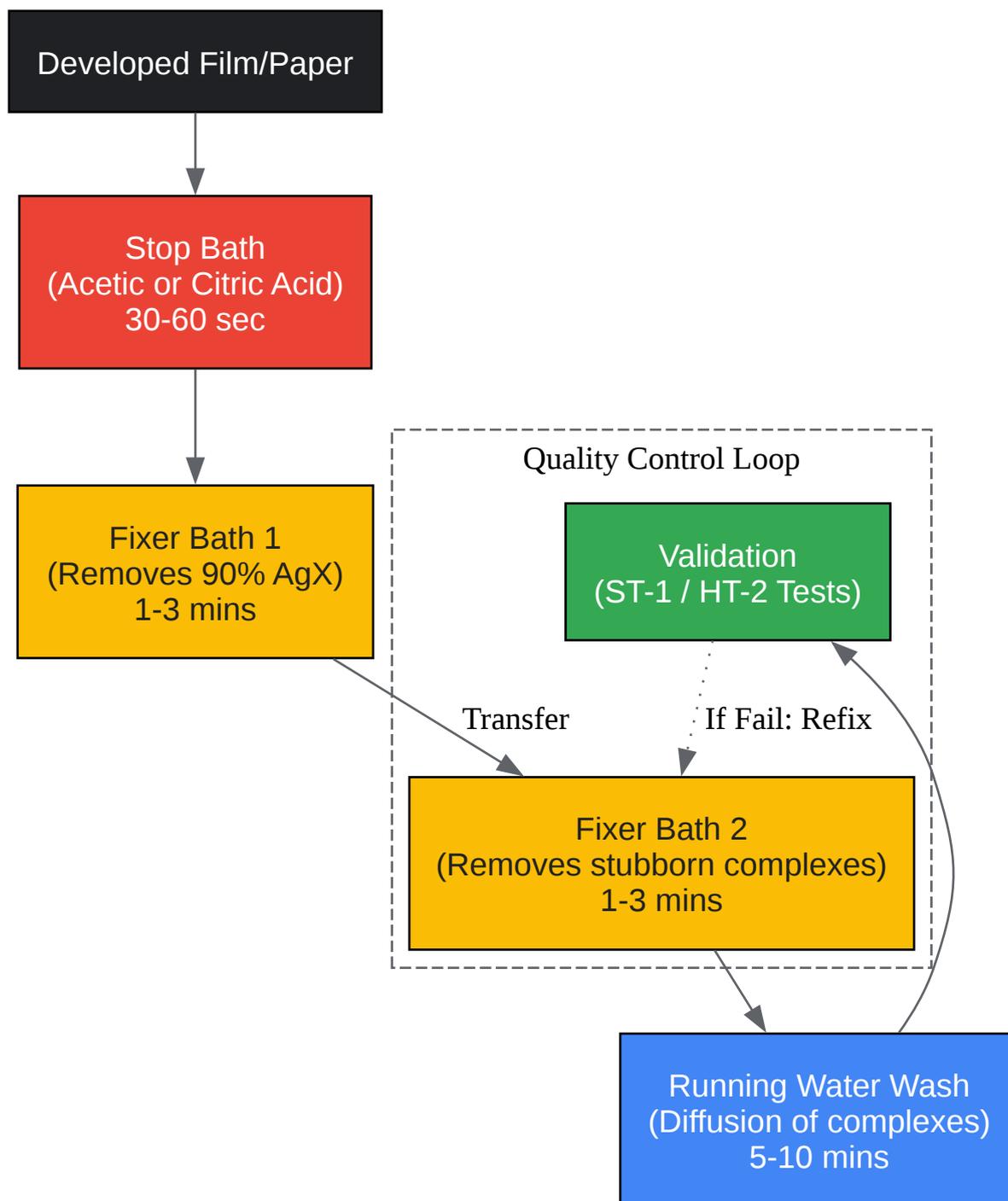
Step-by-Step Mixing Procedure:

- Start: Heat 600 mL of distilled water to 40°C.
- Dissolve Sulfite: Add 15 g Sodium Sulfite. Stir until completely dissolved. Mechanism: Scavenges free sulfur and prevents oxidation of thiosulfate.
- Acidify: Add 5 g Sodium Metabisulfite. Stir well. Mechanism: Lowers pH slightly to ~6.5 to stop developer action without causing sulfurization.
- Add Fixer: Pour in 250 mL of Potassium Thiosulfate (50% liquid).
- Finalize: Top off with water to reach 1.0 Liter.
- Filter: Filter through a 5-micron paper filter to remove any particulate contaminants.

Result: A neutral-pH (6.5–7.0), odorless rapid fixer.

Experimental Workflow & Processing

This workflow ensures maximum archival stability. The "Two-Bath" method is mandated for research applications to prevent the retention of insoluble silver complexes.



[Click to download full resolution via product page](#)

Figure 2: The Two-Bath Fixing Protocol. Bath 1 does the heavy lifting; Bath 2 ensures no insoluble intermediates remain.

Processing Steps:

- Stop Bath: Immerse developed material in dilute acetic acid (2%) or water rinse for 1 minute.
- Fixer Bath 1: Agitate continuously for 50% of the total fixing time (typically 2 minutes).
- Fixer Bath 2: Transfer to fresh fixer for the remaining time. Crucial: This bath contains fresh thiosulfate to solubilize difficult silver complexes.
- Wash: Rinse in running water (20°C) for 10 minutes. (KTS washes out 50% faster than Sodium Thiosulfate).

Validation Protocols (Self-Correcting Systems)

To ensure scientific integrity, you must validate the activity of the fixer and the cleanliness of the final product.

The "Clearing Time" Test (Activity Check)

Perform this before every processing session.

- Take a scrap piece of undeveloped film (the "leader").^[5]
- Place a drop of the KTS working solution on the emulsion side. Wait 30 seconds.
- Immerse the entire strip into the fixer bath.
- Measure the time it takes for the "spot" to disappear and become indistinguishable from the rest of the strip.^[2]
- Standard: The "Clearing Time" is the time to total transparency.
- Rule: Total Fixing Time =
.
- Fail Condition: If clearing time exceeds 2x the fresh solution time, discard Bath 1, move Bath 2 to position 1, and make a fresh Bath 2.

Residual Thiosulfate Test (Archival Check)

Perform on the final washed product.

- Prepare Kodak HT-2 solution (Acetic Acid + Silver Nitrate).
- Place a drop on the white border of the processed print/film.
- Wait 2 minutes. Rinse.[5]
- Observation: Compare the stain to a calibrated color chart.
 - Clear/Cream:[3] Excellent archival status.
 - Yellow/Brown: High residual thiosulfate (Wash incomplete).

References

- Haist, G. (1979). Modern Photographic Processing, Vol 1. Wiley-Interscience.
- Eaton, G. T. (1986). Photographic Chemistry. Morgan & Morgan.
- Tessengerlo Kerley. (2020). Thio-Sul® (Potassium Thiosulfate) Technical Data Sheet. [Link](#) (Source for solubility and specific gravity data).
- Kodak Alaris. (2018). Processing Chemicals and Formulas (J-1). [Link](#) (Standard protocols for fixing and washing).
- IPI (Image Permanence Institute). (2021). Archival Washing and Residual Thiosulfate Testing. [Link](#) (Methodology for HT-2 testing).

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. ub.edu \[ub.edu\]](http://1.ub.edu)
- [2. rogerandfrances.com \[rogerandfrances.com\]](http://2.rogerandfrances.com)

- [3. m.youtube.com \[m.youtube.com\]](https://m.youtube.com)
- [4. Potassium thiosulfate Exporter | Potassium thiosulfate Exporting Company | Potassium thiosulfate International Distributor \[multichemexports.com\]](#)
- [5. awareofthevoid.com \[awareofthevoid.com\]](https://awareofthevoid.com)
- To cite this document: BenchChem. [using potassium thiosulfate hydrate as a fixing agent in photography]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b075969#using-potassium-thiosulfate-hydrate-as-a-fixing-agent-in-photography\]](https://www.benchchem.com/product/b075969#using-potassium-thiosulfate-hydrate-as-a-fixing-agent-in-photography)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com